

Pis1 and its impact on lipid metabolism

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Compound of Interest

Compound Name: *Pis1*

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An In-depth Technical Guide on **Pis1** and its Impact on Lipid Metabolism

Audience: Researchers, scientists, and drug development professionals.

Executive Summary

Phosphatidylinositol (PI) is a cornerstone of eukaryotic cell biology, serving as a fundamental structural component of membranes and as the precursor to a vast array of phosphoinositide signaling molecules. The synthesis of PI is catalyzed by the enzyme CDP-diacylglycerol-inositol 3-phosphatidyltransferase, commonly known as Phosphatidylinositol Synthase (PI Synthase or **Pis1**). Located primarily in the endoplasmic reticulum (ER), **Pis1** is an essential enzyme in eukaryotes, and its activity is tightly regulated to maintain lipid homeostasis. Dysregulation of **Pis1** function has profound consequences, impacting ER stress, cell wall integrity, and the pathogenicity of fungi, and is implicated in diseases such as cancer. This technical guide provides a comprehensive overview of **Pis1**, detailing its core function, its central role in lipid metabolism, methodologies for its study, and its potential as a therapeutic target.

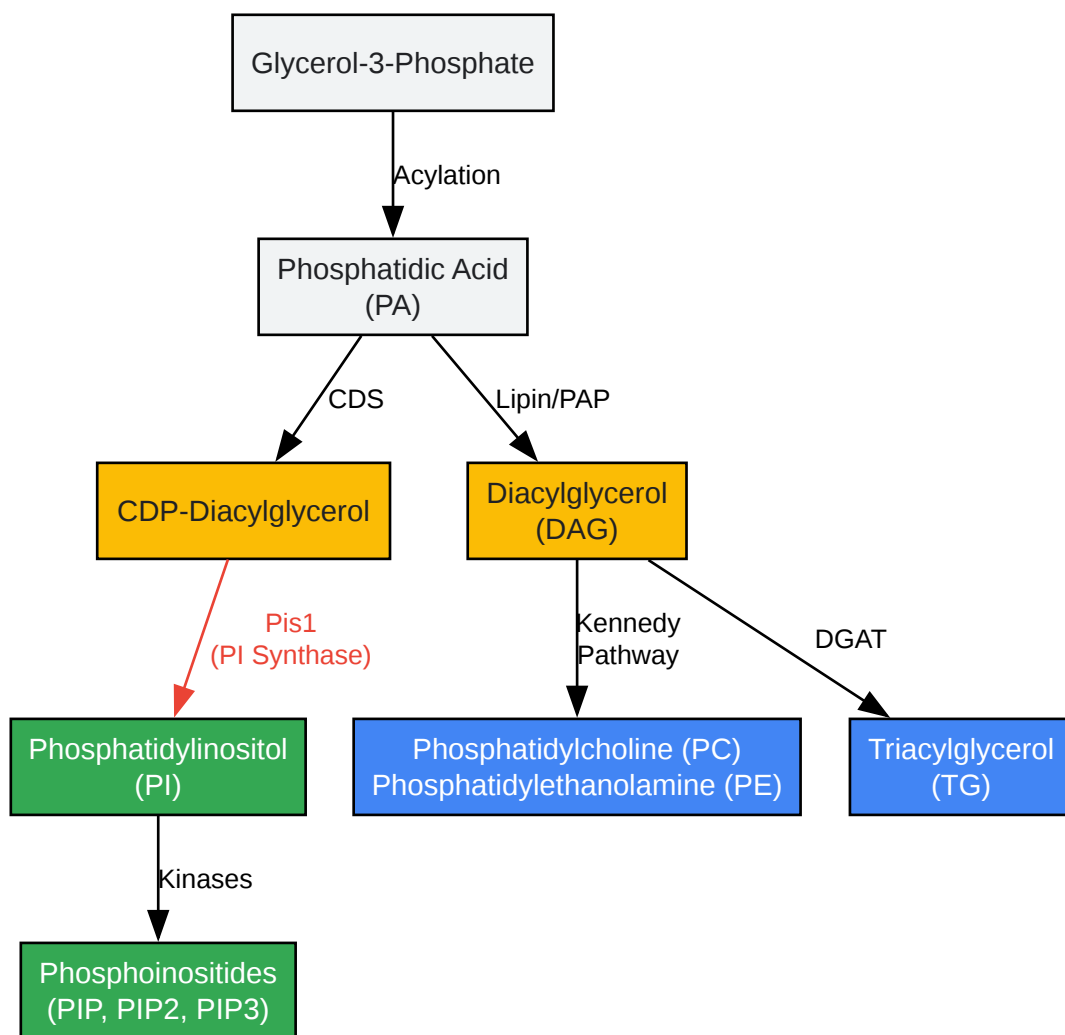
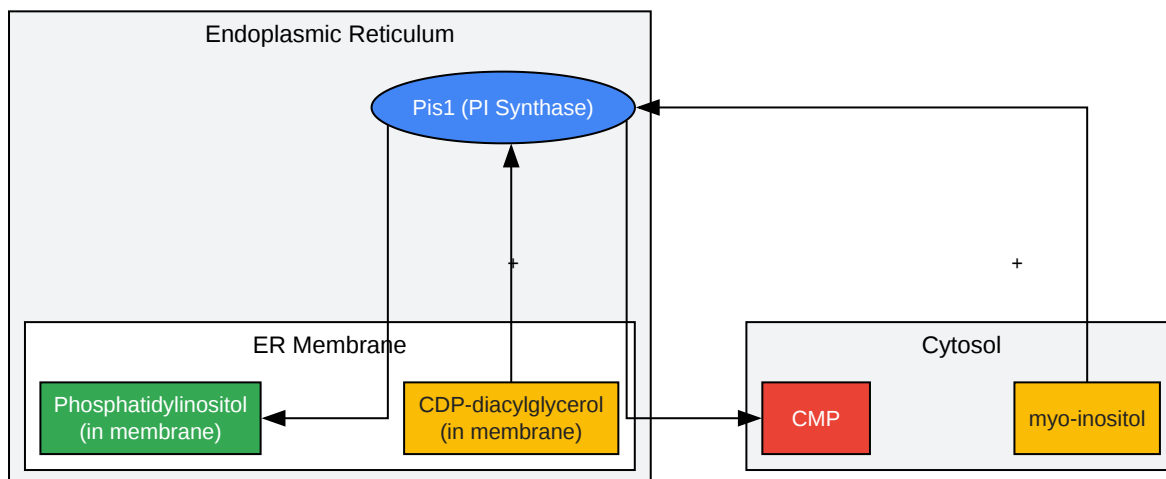
Core Function and Biochemical Mechanism

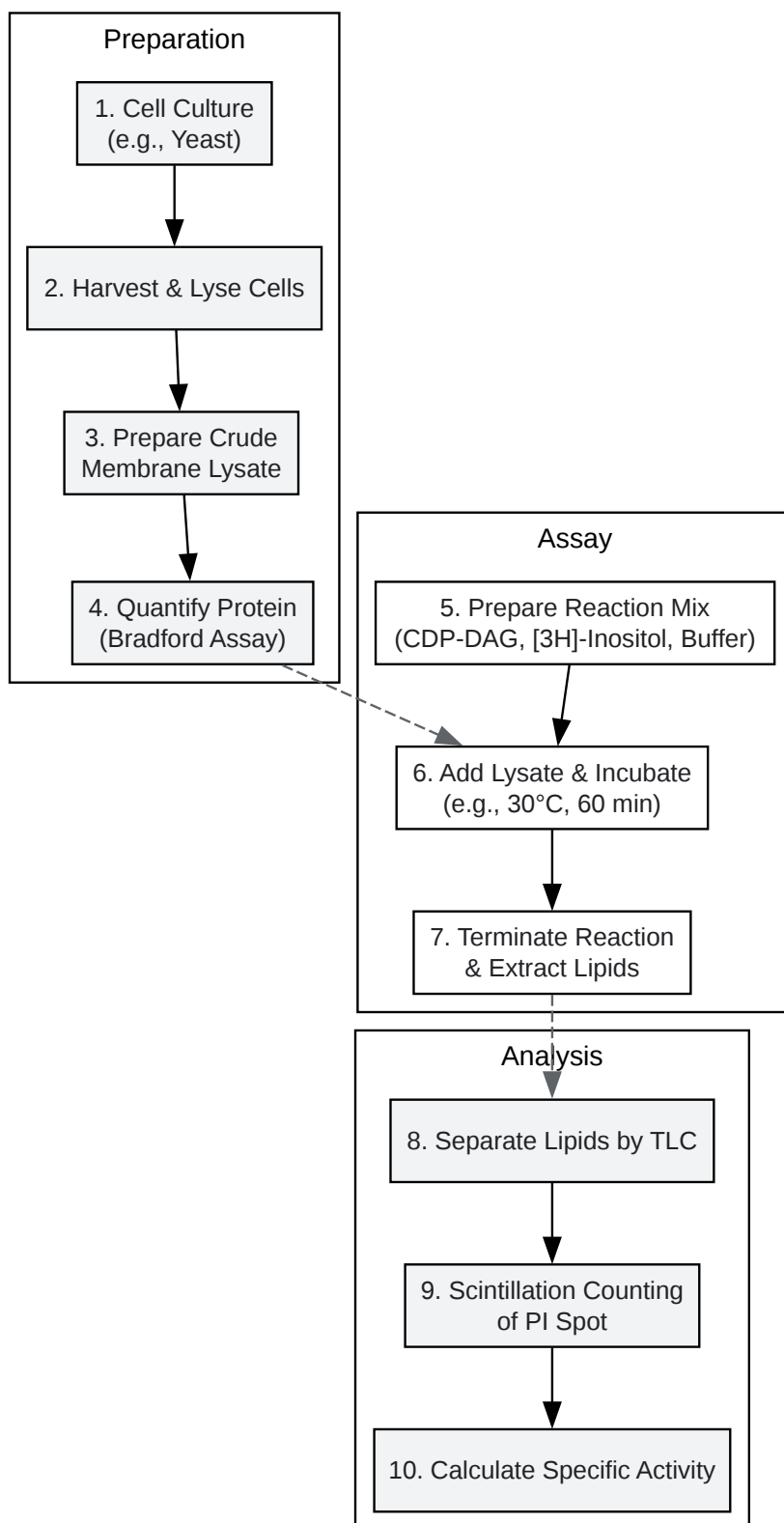
Pis1 is an integral membrane protein residing in the endoplasmic reticulum.[1][2] In the yeast *Saccharomyces cerevisiae*, the protein (**Pis1p**) is also found in the Golgi apparatus and the outer mitochondrial membrane.[3] The enzyme belongs to the CDP-alcohol phosphatidyltransferase (CAPT) family.[4]

The primary function of **Pis1** is to catalyze the final, committed step in the de novo synthesis of phosphatidylinositol. This reaction involves the transfer of a phosphatidyl group from CDP-diacylglycerol (CDP-DAG) to the 1-hydroxyl group of myo-inositol, releasing cytidine monophosphate (CMP).[5]

Reaction: CDP-diacylglycerol + myo-inositol → Phosphatidylinositol + CMP

Structurally, **Pis1** contains multiple transmembrane domains and a highly conserved CAPT motif that constitutes the enzyme's active site.[1] Studies in yeast have definitively shown that this active site faces the cytosol.[4] This orientation allows the enzyme to access its substrates, CDP-diacylglycerol from the ER membrane and the water-soluble myo-inositol from the cytoplasm.[4]





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